Application Notes: Quantification of Methyl Farnesoate in Crustacean Hemolymph

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Compound of Interest

Compound Name:	*Methyl farnesoate*
CAS No.:	*3675-00-1*
Cat. No.:	*B3021388*

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Introduction

Methyl farnesoate (MF) is a critical sesquiterpenoid hormone in crustaceans, analogous to the juvenile hormone in insects. It plays a pivotal role in regulating a wide array of physiological processes, including reproduction, molting, morphogenesis, and stress responses.[1][2][3] The quantification of MF levels in the hemolymph is essential for researchers studying crustacean endocrinology, aquaculture, and for drug development professionals investigating endocrine disruption. This document provides detailed protocols for the collection of hemolymph and the quantification of **methyl farnesoate** using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Quantitative Data Summary

The concentration of **methyl farnesoate** in crustacean hemolymph can vary significantly depending on the species, sex, and developmental stage. The following tables summarize reported MF levels from various studies.

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Table 1: **Methyl Farnesoate** Hemolymph Concentrations in Various Crustacean Species

Species	Sex/Stage	MF Concentration (ng/mL)	Analytical Method	Reference
Portunus trituberculatus	Ovarian Stage I & II	Low	GC-MS	[2][4]
Portunus trituberculatus	Ovarian Stage III & IV	5.58 - 32.80	GC-MS	[2][4]
Nephrops norvegicus	Male & Female	0.5 - 1.0	HPLC	[5][6]
Homarus americanus	Not Specified	0.4 - 0.8	Not Specified	[5]
Libinia emarginata	Not Specified	11 - 24	Not Specified	[5]
Macrobrachium rosenbergii	Not Specified	17 - 24	Not Specified	[5]
Travancoriana schirnerae	Avitellogenic	5.7 ± 0.7	GC-MS	[1]
Travancoriana schirnerae	Previtellogenic	12.8 ± 1.3	GC-MS	[1]
Travancoriana schirnerae	Early Vitellogenic	91.8 ± 3.8	GC-MS	[1]
Travancoriana schirnerae	Mid- & Late Vitellogenic	22.1 - 32.1	GC-MS	[1]
Pontastacus leptodactylus	Male	1.38 - 1.41	Not Specified	[6]
Procambarus clarkii	Not Specified	0.5 - 3.0	Not Specified	[6]

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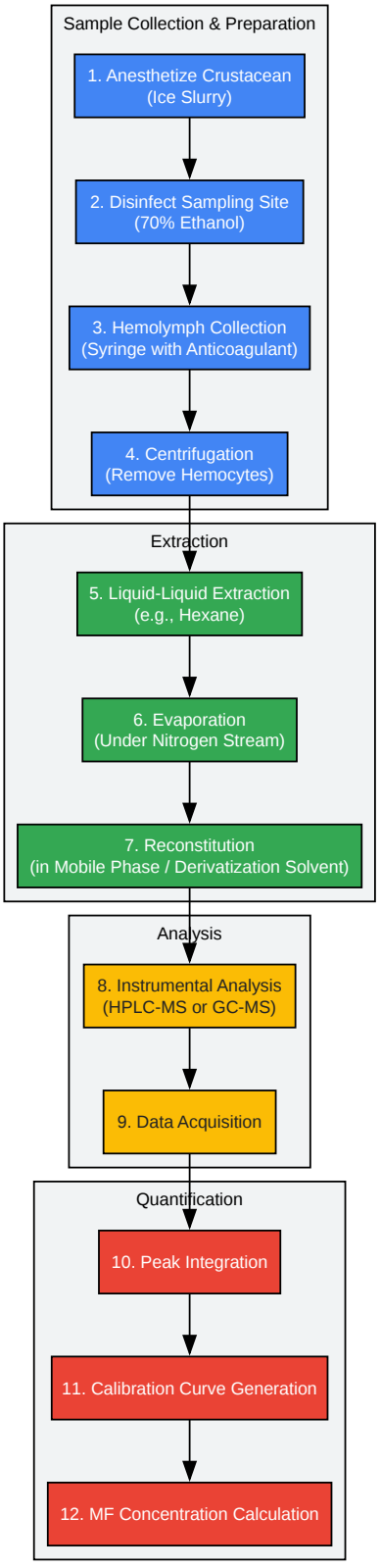
Experimental Protocols & Workflows

Accurate quantification of **methyl farnesoate** begins with proper sample collection and preparation. The following sections detail the necessary protocols.

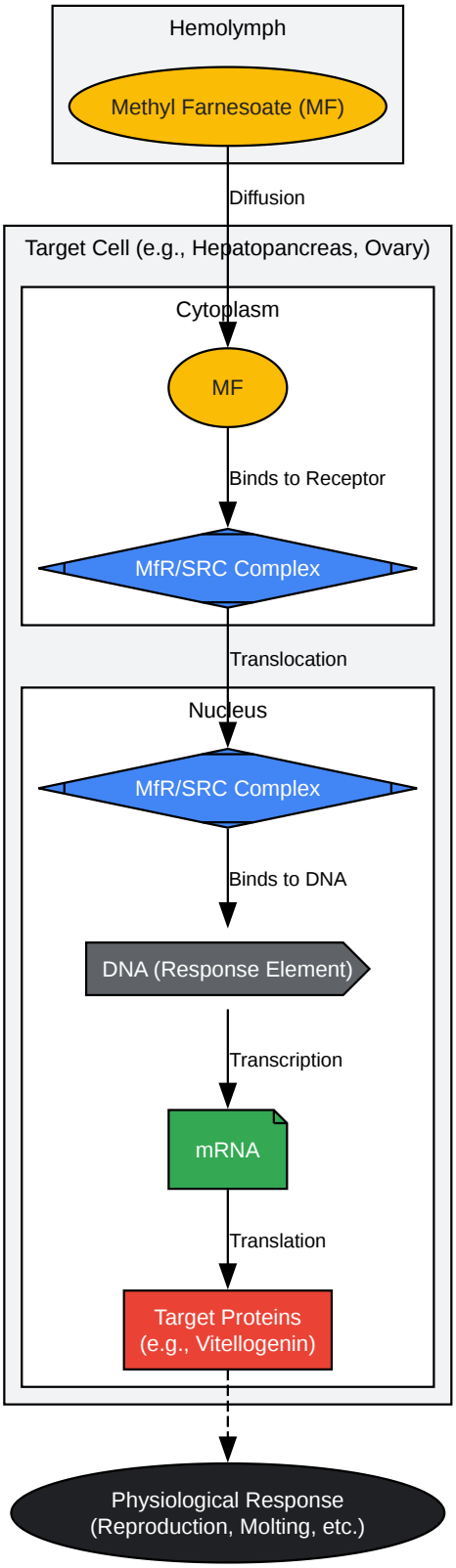
Experimental Workflow Overview

The overall process for quantifying **methyl farnesoate** from hemolymph involves several key stages, from initial sample collection through to final data analysis.

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